

tripropylene glycol monomethyl ether LLFC conditions conventional diesel

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Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

Cat. No.: S3605229

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Chemical Profile & Potential Role of TPM

The following table summarizes the key identification and physical properties of Tripropylene Glycol Monomethyl Ether (TPM) [1] [2].

Property	Value / Description
Common Name	Tripropylene glycol monomethyl ether [1]
CAS Number	20324-33-8 [1] [2]
Molecular Formula	$C_{10}H_{22}O_4$ [1] [2]
Molecular Weight	206.28-206.32 g/mol [1] [2]
Appearance	Colorless liquid [2]
Odor	Slight ether flavor [2]
Boiling Point	243 °C @ 760 mmHg [2]

Property	Value / Description
Flash Point	117.6-124 °C [1] [2]
Density	0.965-0.967 g/cm ³ @ 25°C [1] [2]
Solubility in Water	Miscible [2]
Main Applications	Solvent for inks, paints, resins; coupling agent in rust removers and cleaners; stabilizer in herbicides; emollient in cosmetics [2].

While the search results do not provide direct experimental data for TPM as a diesel additive, one study investigates a closely related compound, **tri-ethylene glycol mono methyl ether (TGME)**, blended with diesel and hydrogen [3]. This suggests a research direction for glycol ethers as fuel components.

Experimental Insights from a Related Glycol Ether

A study on a dual-fuel diesel engine investigated TGME as a diesel additive, with hydrogen as a secondary fuel. The experimental setup and key findings are summarized below [3].

Methodology Overview

- **Engine:** A 3.5 kW, single-cylinder, variable compression ratio diesel engine modified for dual-fuel operation [3].
- **Fuel Preparation:** TGME was added to pure diesel in proportions ranging from 1% to 5% by volume. The blends were mixed using a magnetic stirrer for 25 minutes to ensure homogeneity [3].
- **Testing Protocol:** The engine was tested at a constant speed of 1500 rpm and a compression ratio of 17:1, across loads ranging from 2% to 70% of full capacity [3].

Key Findings for TGME Blends

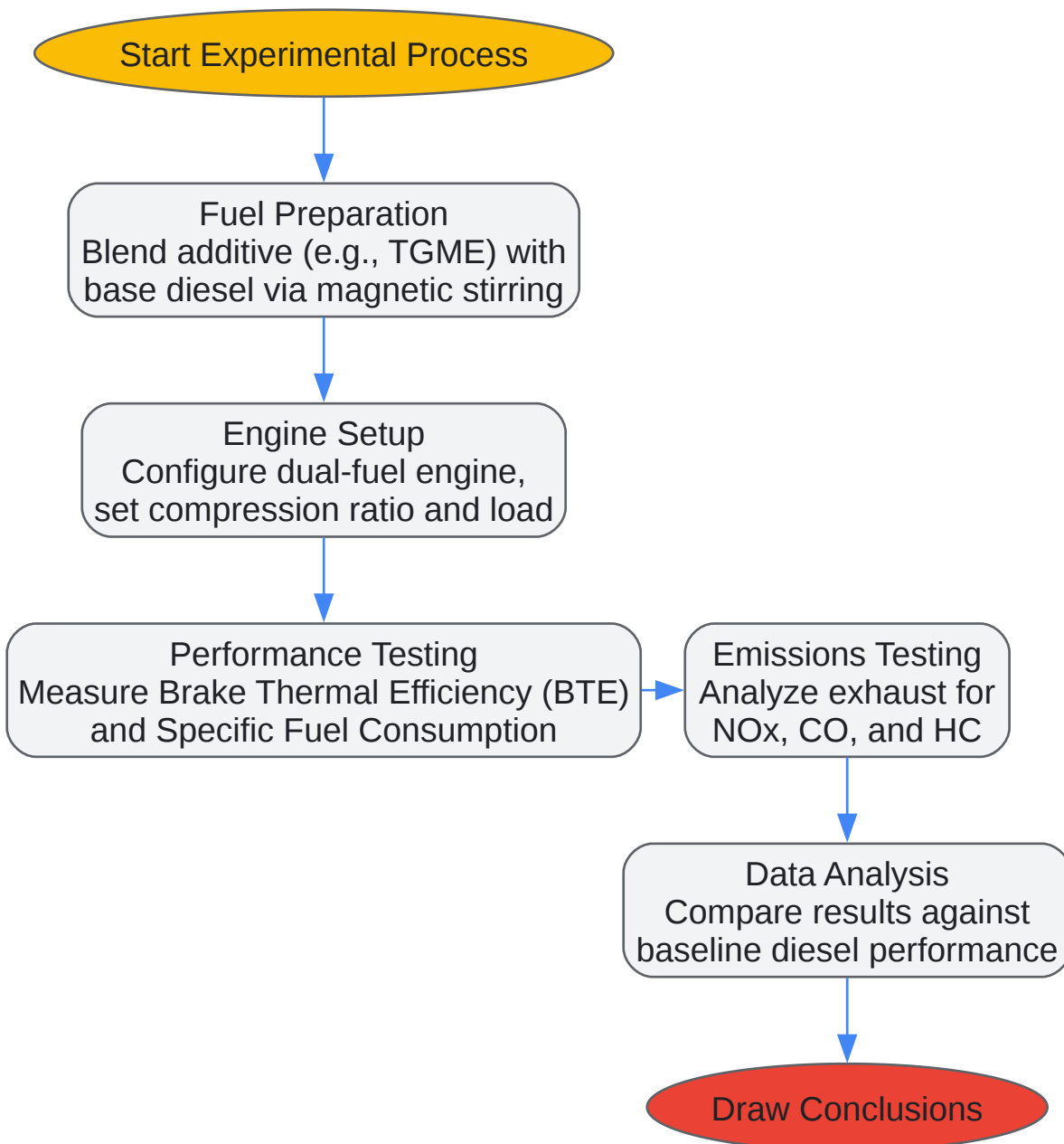
- **Brake Thermal Efficiency (BTE):** The addition of TGME to diesel, along with hydrogen, led to an improvement in BTE—a measure of how effectively the engine converts fuel energy into useful work—compared to pure diesel [3].

- **Emissions:**

- **Nitrogen Oxides (NOx):** A significant reduction in NOx emissions was observed [3].
- **Carbon Monoxide (CO) & Hydrocarbons (HC):** Emissions of CO and unburnt HC were also lower with the TGME-hydrogen-diesel blend [3].

Experimental Workflow for Fuel Testing

The diagram below outlines the general workflow for conducting a performance and emissions test on a fuel additive, based on the methodology from the study [3].



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This workflow illustrates the key stages in testing a fuel additive, from preparation to data analysis.

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References

1. | CAS#:20324-33-8 | Chemsrsc tripropylene glycol monomethyl ether [chemsrc.com]
2. TPM (Tripropylene) CAS No.... Glycol Monomethyl Ether [ericwchem.com]
3. Investigation on the performance and emissions of tri ... [sciencedirect.com]

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